

dealing with solubility issues of N6-Carboxymethyl-ATP

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Compound of Interest

Compound Name: N6-Carboxymethyl-ATP

Cat. No.: B15548644

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Technical Support Center: N6-Carboxymethyl-ATP

Welcome to the technical support center for **N6-Carboxymethyl-ATP**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on handling and troubleshooting potential solubility issues encountered during experiments.

Troubleshooting Guide

This guide provides a step-by-step approach to resolving common solubility problems with **N6-Carboxymethyl-ATP** in a question-and-answer format.

Issue: My **N6-Carboxymethyl-ATP** powder is not dissolving.

- Question 1: What solvent are you using?
 - Answer: **N6-Carboxymethyl-ATP**, similar to the parent molecule ATP, is expected to be highly soluble in aqueous solutions. The recommended solvent is high-purity water or an

appropriate aqueous buffer (e.g., Tris, HEPES, PBS). Avoid using organic solvents as the primary solvent.

- Question 2: Have you checked the pH of your solution?
 - Answer: The carboxymethyl group introduces an additional acidic moiety. At low pH, this group will be protonated, reducing the molecule's overall negative charge and likely its aqueous solubility. Similarly, ATP itself is most stable in solutions between pH 6.8 and 7.4 and is known to hydrolyze rapidly at extreme pH levels.^{[1][2]} It is critical to ensure your final solution's pH is within the neutral range (pH 6.8–7.4) for optimal solubility and stability.
- Question 3: What concentration are you trying to achieve?
 - Answer: While **N6-Carboxymethyl-ATP** is expected to be water-soluble, attempting to create a highly concentrated stock solution may exceed its solubility limit. If you observe cloudiness or precipitation, try preparing a more dilute solution. For reference, the disodium salt of unmodified ATP can yield clear solutions at concentrations as high as 50 mg/mL.^[3]

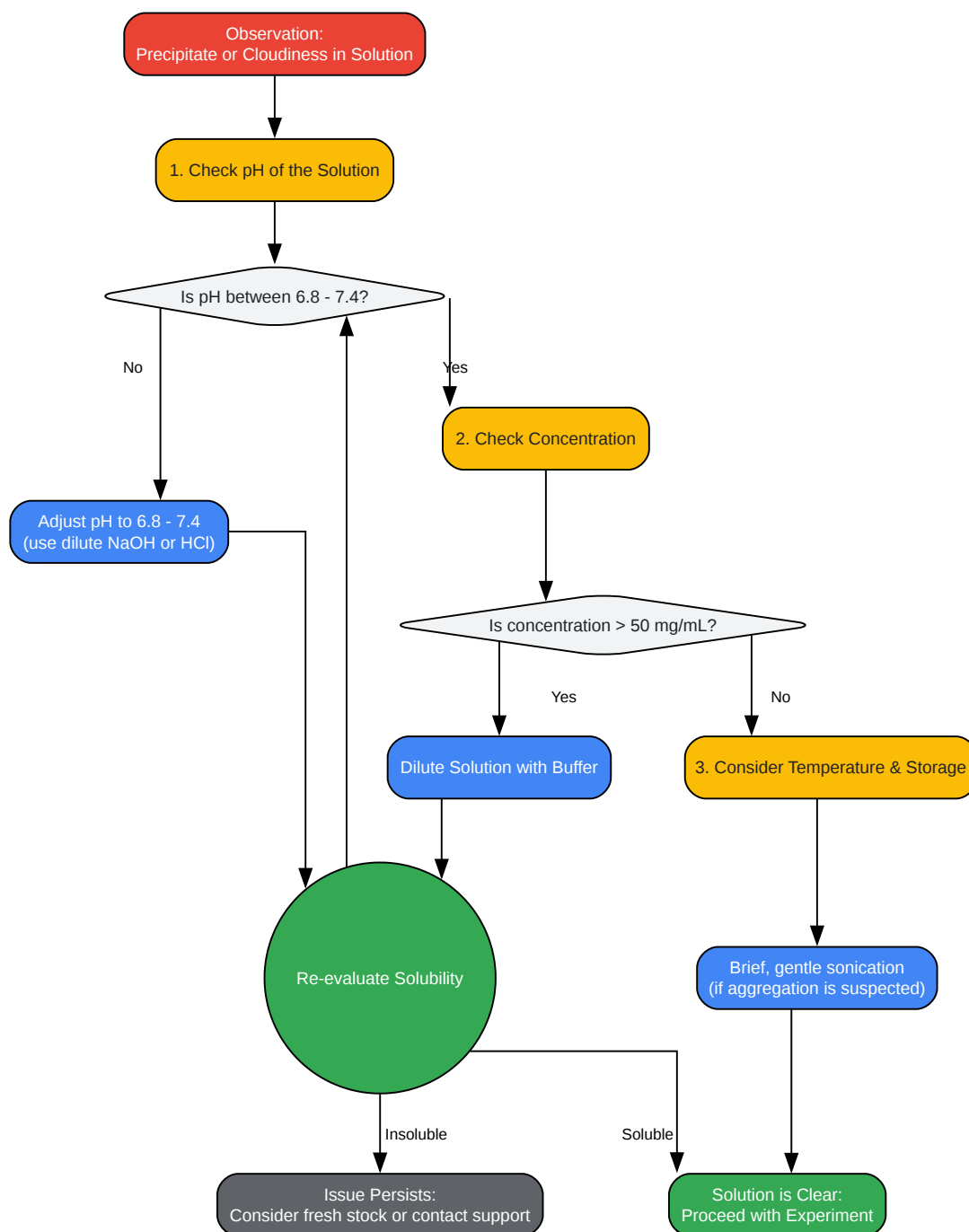
Issue: My **N6-Carboxymethyl-ATP** solution is cloudy or has formed a precipitate after storage.

- Question 1: How are you storing the solution?
 - Answer: For long-term storage, aqueous solutions of ATP and its analogs should be aliquoted and stored frozen at -20°C or -80°C. Neutral ATP solutions stored frozen are generally stable for at least one year.^[3] Avoid repeated freeze-thaw cycles, which can lead to degradation and potential precipitation. For short-term use, refrigerated solutions (2-8°C) should be stable for about a week.^[3]
- Question 2: Was the solution buffered?
 - Answer: Storing the compound in unbuffered water can lead to pH shifts over time, potentially causing the compound to precipitate or degrade.^{[1][2]} It is highly recommended to dissolve and store **N6-Carboxymethyl-ATP** in a buffered solution (pH 6.8-7.4) to maintain its stability.

- Question 3: Could the compound be aggregating?
 - Answer: ATP has been shown to act as a biological hydrotrope, preventing the aggregation of proteins.[4][5] However, like many biomolecules, ATP analogs themselves can potentially form aggregates under non-optimal conditions (e.g., high concentration, incorrect pH, presence of certain divalent cations). If aggregation is suspected, brief sonication in a water bath may help to redissolve the compound, but addressing the underlying cause (pH, concentration) is essential.

Solubility Troubleshooting Workflow

The following diagram outlines a logical workflow for addressing solubility issues with **N6-Carboxymethyl-ATP**.



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Caption: A flowchart for troubleshooting **N6-Carboxymethyl-ATP** solubility issues.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **N6-Carboxymethyl-ATP**? A: The recommended solvent is a neutral aqueous buffer, such as 10-50 mM Tris-HCl or HEPES, with the pH adjusted to between 6.8 and 7.4. High-purity water can also be used, but a buffer is preferred for pH stability.

Q2: How does pH affect the solubility and stability of **N6-Carboxymethyl-ATP**? A: The molecule's stability and solubility are highly pH-dependent. Like ATP, it is most stable between pH 6.8 and 7.4.^[2] At acidic pH, the carboxyl group becomes protonated, which can decrease water solubility. At extreme acidic or alkaline pH, the molecule will undergo rapid hydrolysis.^[1]^[2]

Q3: What are the best practices for storing **N6-Carboxymethyl-ATP** solutions? A: For long-term storage, prepare aliquots in a neutral buffer (pH 6.8-7.4) and store them at -20°C or -80°C. This minimizes degradation from repeated freeze-thaw cycles. For short-term use (up to one week), the solution can be stored at 2-8°C.^[3]

Q4: Can I sonicate my solution if I see a precipitate? A: Yes, if you suspect the precipitate is due to aggregation, brief and gentle sonication in a cool water bath can help redissolve the compound. However, this should be done after confirming the pH and concentration are within the recommended ranges.

Q5: In what biological context is an ATP analog like **N6-Carboxymethyl-ATP** typically used? A: ATP analogs are often used to study ATP-binding proteins and receptors, such as kinases and P2Y receptors.^[6]^[7]^[8] P2Y receptors are G protein-coupled receptors that, upon activation by nucleotides like ATP, trigger intracellular signaling cascades.^[8]^[9]

Data Summary

Since specific quantitative solubility data for **N6-Carboxymethyl-ATP** is not readily available, the following table summarizes the properties of the parent compound, ATP Disodium Salt, for reference.

Property	Value / Condition	Source
Solvent	Water	[3]
Achievable Concentration	50 mg/mL (clear solution)	[3]
Optimal pH Range (Stability)	6.8 - 7.4	[1][2]
Long-Term Storage (Solution)	Frozen (-20°C or -80°C)	[3]
Short-Term Storage (Solution)	Refrigerated (2-8°C) for ~1 week	[3]

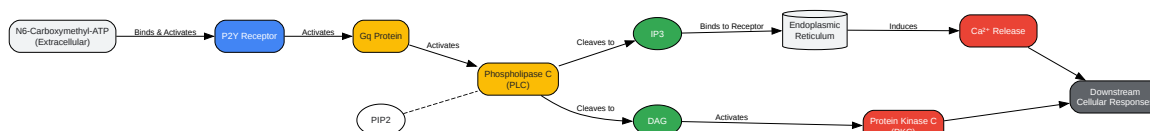
Protocols

General Protocol for Preparation of an Aqueous Stock Solution

- **Weighing:** Carefully weigh the desired amount of **N6-Carboxymethyl-ATP** powder in a suitable microcentrifuge tube.
- **Initial Solvation:** Add a volume of high-purity water or a suitable buffer (e.g., 20 mM HEPES) to achieve a concentration slightly less than your target concentration. For example, add 800 µL of buffer for a final target volume of 1 mL.
- **Mixing:** Gently vortex or pipette the solution up and down to dissolve the powder. Avoid vigorous shaking to prevent foaming.
- **pH Measurement and Adjustment:** Use a calibrated pH meter to check the pH of the solution. The initial solution may be mildly acidic.[3] Carefully adjust the pH to within the 6.8-7.4 range by adding small increments of dilute (0.1 M) NaOH. Mix well after each addition and re-measure the pH.
- **Final Volume Adjustment:** Once the pH is in the target range, add the buffer to reach the final desired volume and concentration.
- **Filtration (Optional):** For applications requiring sterile solutions, filter the stock solution through a 0.22 µm syringe filter.
- **Storage:** Aliquot the final solution into small, single-use volumes and store at -20°C or -80°C.

Relevant Signaling Pathway

N6-modified ATP analogs are often used to investigate P2Y receptors. The diagram below illustrates a common signaling pathway activated by these receptors.



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